

# physical properties of 1-**Iodo-3-phenylpropane**

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *1-Iodo-3-phenylpropane*

Cat. No.: *B1597414*

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of **1-Iodo-3-phenylpropane**

## Introduction

**1-Iodo-3-phenylpropane**, also known as 3-iodopropylbenzene, is an organoiodine compound with the chemical formula C9H11I.<sup>[1]</sup><sup>[2]</sup> It serves as a crucial building block in organic synthesis, particularly in the formation of carbon-carbon bonds through various coupling reactions.<sup>[1]</sup> Its utility extends to medicinal chemistry, where it functions as an intermediate in the synthesis of pharmaceutical candidates, and in materials science for creating functionalized polymers.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical properties of **1-Iodo-3-phenylpropane**, offering a technical resource for researchers, scientists, and professionals in drug development.

## Core Physicochemical Properties

The physical characteristics of a compound are fundamental to its application in experimental work, dictating everything from reaction conditions to storage and handling. **1-Iodo-3-phenylpropane** is typically an oil at room temperature.<sup>[1]</sup> The key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C9H11I	[1][2]
Molecular Weight	246.09 g/mol	[1][3][4][5][6]
Appearance	Pale Brown Oil	[7]
Melting Point	54-56 °C (in ethyl acetate/ethyl ether)	[1][8][9]
Boiling Point	248 °C at 760 mmHg; 137-140 °C at 20 Torr	[1][8][9]
Density	1.530 g/mL at 25 °C[3][7][10] or 1.561 g/cm <sup>3</sup>	[1][8][9]
Refractive Index (n <sub>20</sub> /D)	1.5820	[3][6][7][8][9][10]
Flash Point	104.9 °C (220.8 °F)[8][9] or >110 °C (>230 °F)	[1][3][6][11]
Solubility	Soluble in chloroform, very slightly soluble in methanol.[1][7]	
Sensitivity	Light Sensitive	[1][6][7][8]

## Spectroscopic Characterization

Spectroscopic analysis provides a "fingerprint" of a molecule, confirming its identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the phenyl group and the aliphatic protons of the propyl chain.
  - <sup>13</sup>C NMR: The carbon NMR spectrum will display distinct signals for the carbon atoms in the phenyl ring and the three unique carbon atoms of the propyl chain.

- Infrared (IR) Spectroscopy: The IR spectrum of **1-Iodo-3-phenylpropane** exhibits characteristic absorption bands. Aromatic C-H stretching vibrations are observed around  $3030\text{ cm}^{-1}$ , while aliphatic C-H stretches appear in the  $2850\text{--}2950\text{ cm}^{-1}$  region. The C=C stretching of the aromatic ring is found near  $1600\text{ cm}^{-1}$ , and the C-I stretching vibration is typically in the low-frequency region of  $500\text{--}600\text{ cm}^{-1}$ .<sup>[1]</sup>
- Mass Spectrometry (MS): The mass spectrum shows a molecular ion peak ( $M^+$ ) at an  $m/z$  of approximately 246, which corresponds to the molecular weight of the compound.<sup>[1]</sup>

## Experimental Methodologies for Physical Property Determination

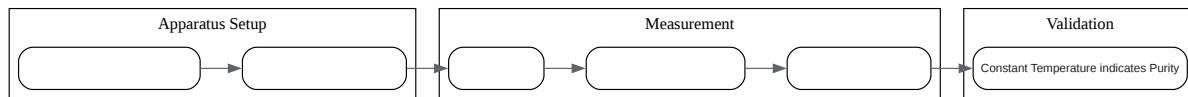
The accurate determination of physical properties is paramount for the reliable use of any chemical compound. The following are standard, self-validating protocols for measuring the key physical parameters of **1-Iodo-3-phenylpropane**.

### Boiling Point Determination by Distillation

The boiling point is a critical indicator of purity. For a pure compound, the temperature of the vapor will remain constant throughout the distillation process.

Protocol:

- Assemble a standard distillation apparatus in a fume hood.
- Place a sample of **1-Iodo-3-phenylpropane** in the distilling flask along with boiling chips.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and the first drop of distillate is collected.
- Continue to monitor the temperature; a stable temperature reading during distillation indicates a pure substance.



[Click to download full resolution via product page](#)

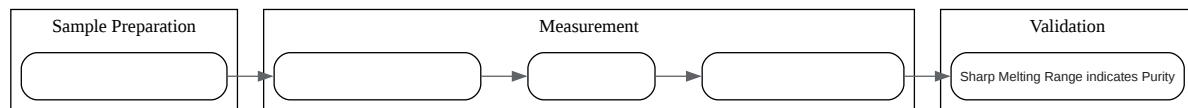
### Boiling Point Determination Workflow

## Melting Point Determination

Although **1-Iodo-3-phenylpropane** is an oil at room temperature, its melting point can be determined under controlled cooling or for the purified solid. A sharp melting point range (typically  $<1^{\circ}\text{C}$ ) is indicative of high purity.

### Protocol:

- Load a small, dry sample into a capillary tube.
- Place the capillary tube in a melting point apparatus.
- Heat the sample at a controlled rate.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.



[Click to download full resolution via product page](#)

### Melting Point Determination Workflow

## Density and Refractive Index Measurement

Density and refractive index are intensive properties that can be used to identify a substance and assess its purity.

Protocol:

- Density: Use a calibrated pycnometer. Weigh the empty pycnometer, then weigh it filled with distilled water to determine its volume. Finally, weigh it filled with **1-Iodo-3-phenylpropane**. The density is the mass of the sample divided by its volume.
- Refractive Index: Place a drop of the sample on the prism of a calibrated refractometer. Measure the refractive index at a specified temperature (typically 20°C).

## Handling, Storage, and Safety

Proper handling and storage are crucial for maintaining the integrity of **1-Iodo-3-phenylpropane** and ensuring laboratory safety.

- Safety Precautions:
  - Causes skin and serious eye irritation.[12]
  - Safety statements recommend avoiding contact with skin and eyes.[8]
  - Recommended personal protective equipment (PPE) includes eye shields and gloves.[3]
- Storage:
  - Store in a cool place (2-8°C).[7]
  - As the compound is light-sensitive, it should be stored in a dark or amber-colored bottle to prevent degradation.[1][6][7][8]

## Synthesis and Purification

A common method for the synthesis of **1-Iodo-3-phenylpropane** is the Finkelstein reaction, which involves the halide exchange of a corresponding bromide or chloride with sodium iodide

in a suitable solvent like acetone.[\[1\]](#) Purification is typically achieved through distillation under reduced pressure.[\[1\]](#)

## Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **1-Iodo-3-phenylpropane**. Understanding these properties is fundamental for its effective and safe use in research and development. The experimental protocols outlined provide a framework for the verification of these properties, ensuring the quality and reliability of the compound in scientific applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Iodo-3-phenylpropane | 4119-41-9 | Benchchem [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. 1-ヨード-3-フェニルプロパン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 1-碘-3-苯基丙烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 1-Iodo-3-phenylpropane (97%) - Amerigo Scientific [amerigoscientific.com]
- 6. 3-Iodo-1-phenylpropane, 97% | Fisher Scientific [fishersci.ca]
- 7. 1-IODO-3-PHENYLPROPANE | 4119-41-9 [chemicalbook.com]
- 8. 1-IODO-3-PHENYLPROPANE | lookchem [lookchem.com]
- 9. echemi.com [echemi.com]
- 10. chembk.com [chembk.com]
- 11. 1-ヨード-3-フェニルプロパン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 12. Benzene, (3-iodopropyl)- | C9H11I | CID 138121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical properties of 1-Iodo-3-phenylpropane]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1597414#physical-properties-of-1-iodo-3-phenylpropane>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)